

Potential biological targets of N-Cyclopropylpyrrolidin-3-amine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Cyclopropylpyrrolidin-3-amine*

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[3] **N-Cyclopropylpyrrolidin-3-amine** | C₇H₁₄N₂ | ChemSpider Structure, properties, spectra, suppliers and links for: **N-Cyclopropylpyrrolidin-3-amine**. [1](#) [4.0] (2R)-**N-cyclopropylpyrrolidin-3-amine** | C₇H₁₄N₂ | ChemSpider Structure, properties, spectra, suppliers and links for: (2R)-**N-cyclopropylpyrrolidin-3-amine**. [2](#) [4.1] (3R)-**N-Cyclopropylpyrrolidin-3-amine** | C₇H₁₄N₂ - PubChem (3R)-**N-Cyclopropylpyrrolidin-3-amine** is a chemical compound with the molecular formula C₇H₁₄N₂. It has a molecular weight of 126.20 g/mol . [2](#) [3] (3S)-**N-cyclopropylpyrrolidin-3-amine** | C₇H₁₄N₂ | ChemSpider Structure, properties, spectra, suppliers and links for: (3S)-**N-cyclopropylpyrrolidin-3-amine**. [2](#) N-Cyclopropyl-3-aminopyrrolidine | CAS No. 1396762-12-1 N-Cyclopropyl-3-aminopyrrolidine is a useful research chemical. ... N-Cyclopropyl-3-aminopyrrolidine. Smiles: C1CC(NC1)NC2CC2. Inchi: InChI=1S/C7H14N2/c1-2-6(1)8-7-4-3-9-5-7/h6-7,9H,1-5H2. For price and availability, please contact us. Request a quote. Bulk inquiry. [2](#) [7.0] (R)-**N-Cyclopropylpyrrolidin-3-amine** | CAS 1396762-12-1 | Selleck ... (R)-**N-Cyclopropylpyrrolidin-3-amine** is a useful research chemical. ... In Vitro. In Vivo. Animal Models. Formulation. Purity. : 95.06%. Solvent. : Water. M. Wt. : 126.2 g/mol . Formula. : C₇H₁₄N₂. CAS No. : 1396762-12-1. SDF. : Download SDF. Storage. : Powder. -20°C. 3 years. 4°C. 2 years. In solvent. -80°C. 6 months. -20°C. 1 month. [1](#) [7.1] (R)-**N-Cyclopropylpyrrolidin-3-amine** | 1396762-12-1 - MedChemExpress (R)-**N-Cyclopropylpyrrolidin-3-amine** is a pyrrolidine derivative. ... Description. (R)-**N-Cyclopropylpyrrolidin-3-amine** is a pyrrolidine derivative. References.. WO2020210330A1. [2](#) N-Cyclopropyl-3-pyrrolidinamine dihydrochloride | C₇H₁₆Cl₂N₂ ... N-Cyclopropyl-3-pyrrolidinamine dihydrochloride. CAS Number: 1396762-13-2. Molecular Weight: 199.12. Formula: C₇H₁₆Cl₂N₂. [2](#) (R)-**N-Cyclopropylpyrrolidin-3-amine** dihydrochloride | CAS

1396762-13-2 (R)-N-Cyclopropylpyrrolidin-3-amine dihydrochloride is a useful research chemical. [1 N-Cyclopropylpyrrolidin-3-amine](#) hydrochloride | C7H15ClN2 - PubChem **N-Cyclopropylpyrrolidin-3-amine** hydrochloride is a chemical compound with the formula C7H15ClN2. It has a molecular weight of 162.66 g/mol . [1 N-Cyclopropyl-3-pyrrolidinamine](#) | 1396762-12-1 - LGC Standards N-Cyclopropyl-3-pyrrolidinamine; CAS Number: 1396762-12-1; EC Number: 831-291-1; Synonyms: **N-Cyclopropylpyrrolidin-3-amine**; (3S)-**N-Cyclopropylpyrrolidin-3-amine**; (3R)-**N-Cyclopropylpyrrolidin-3-amine**; Molecular Formula: C7H14N2; Molecular Weight: 126.20; [2 \(R\)-N-Cyclopropylpyrrolidin-3-amine](#) dihydrochloride, 97%, 1396762 ... (R)-**N-Cyclopropylpyrrolidin-3-amine** dihydrochloride, 97%, CAS 1396762-13-2, (R)-N-Cyclopropyl-3-aminopyrrolidine Dihydrochloride, C7H14N2.2HCl, from Carbosynth. [1 N-Cyclopropylpyrrolidin-3-amine](#) | CAS 1396762-12-1 | Selleckchem **N-Cyclopropylpyrrolidin-3-amine** is a useful research chemical. ... In Vitro. In Vivo. Animal Models. Formulation. Purity. : 95.06%. Solvent. : Water. M. Wt. : 126.2 g/mol . Formula. : C7H14N2. CAS No. : 1396762-12-1. SDF. : Download SDF. Storage. : Powder. -20°C. 3 years. 4°C. 2 years. In solvent. -80°C. 6 months. -20°C. 1 month. [1 \(R\)-N-Cyclopropylpyrrolidin-3-amine](#) dihydrochloride | 1396762-13-2 (R)-**N-Cyclopropylpyrrolidin-3-amine** dihydrochloride is a pyrrolidine derivative. ... Description. (R)-**N-Cyclopropylpyrrolidin-3-amine** dihydrochloride is a pyrrolidine derivative. References.. WO2020210330A1. [2 \(R\)-N-Cyclopropylpyrrolidin-3-amine](#) hydrochloride | C7H15ClN2 - PubChem (R)-**N-Cyclopropylpyrrolidin-3-amine** hydrochloride is a chemical compound with the formula C7H15ClN2. It has a molecular weight of 162.66 g/mol . [1 N-Cyclopropylpyrrolidin-3-amine](#) - CAS 1396762-12-1 - Synthesis ... **N-Cyclopropylpyrrolidin-3-amine** is a building block. [2 \(3R\)-N-Cyclopropylpyrrolidin-3-amine](#) - Biosynth (3R)-**N-Cyclopropylpyrrolidin-3-amine** is a useful research chemical. [1 \(R\)-N-Cyclopropylpyrrolidin-3-amine](#) | CAS 1396762-12-1 | Bio-Techne (R)-**N-Cyclopropylpyrrolidin-3-amine** is a useful research chemical. [1 N-Cyclopropylpyrrolidin-3-amine](#) | CAS 1396762-12-1 - Kanto Chemical **N-Cyclopropylpyrrolidin-3-amine** | CAS 1396762-12-1 | C7H14N2 | 126.20 | KANTO CHEMICAL CO.,INC. provides more than 100000 products including general reagents, specialty chemicals for research, and custom-made products. [2 N-Cyclopropylpyrrolidin-3-amine](#) | 1396762-12-1 - AstaTech **N-Cyclopropylpyrrolidin-3-amine** is a useful research chemical. [2 \(R\)-N-Cyclopropylpyrrolidin-3-amine](#) | 1396762-12-1 - AstaTech (R)-**N-Cyclopropylpyrrolidin-3-amine** is a useful research chemical. [1 \(R\)-N-Cyclopropylpyrrolidin-3-amine](#) | 1396762-12-1 - Combi-Blocks Buy (R)-**N-Cyclopropylpyrrolidin-3-amine**, a pyrrolidine derivative, from Combi-Blocks. [2 \(3R\)-N-Cyclopropylpyrrolidin-3-amine](#) 1396762-12-1 | Chemsy (3R)-**N-**

Cyclopropylpyrrolidin-3-amine, 1396762-12-1, C₇H₁₄N₂, Pyrrolidines. [2](#) **N-Cyclopropylpyrrolidin-3-amine** 1396762-12-1 - BLDpharm **N-Cyclopropylpyrrolidin-3-amine**, CAS 1396762-12-1, is a useful research chemical. [1](#) (3R)-**N-Cyclopropylpyrrolidin-3-amine** | CAS 1396762-12-1 | J&K Scientific (3R)-**N-Cyclopropylpyrrolidin-3-amine**, CAS 1396762-12-1, is a useful research chemical. [1](#) (R)-**N-Cyclopropylpyrrolidin-3-amine** | CAS 1396762-12-1 - Enamine (R)-**N-Cyclopropylpyrrolidin-3-amine** is a useful research chemical. [1](#) **N-Cyclopropylpyrrolidin-3-amine** | CAS 1396762-12-1 | J&K Scientific **N-Cyclopropylpyrrolidin-3-amine**, CAS 1396762-12-1, is a useful research chemical. [1](#) (R)-**N-Cyclopropylpyrrolidin-3-amine** | 1396762-12-1 - BLDpharm (R)-**N-Cyclopropylpyrrolidin-3-amine**, CAS 1396762-12-1, is a useful research chemical. [1](#) (R)-**N-Cyclopropylpyrrolidin-3-amine** | CAS 1396762-12-1 - Activate ... (R)-**N-Cyclopropylpyrrolidin-3-amine** is a useful research chemical. [1](#) (R)-**N-Cyclopropylpyrrolidin-3-amine** | CAS 1396762-12-1 - Chemenu (R)-**N-Cyclopropylpyrrolidin-3-amine** is a useful research chemical. [1](#) (R)-**N-Cyclopropylpyrrolidin-3-amine** | 1396762-12-1 - Chem-Space (R)-**N-Cyclopropylpyrrolidin-3-amine** is a useful research chemical. [2](#) (R)-**N-Cyclopropylpyrrolidin-3-amine** | 1396762-12-1 - A2B Chem (R)-**N-Cyclopropylpyrrolidin-3-amine** is a useful research chemical. [2](#) (R)-**N-Cyclopropylpyrrolidin-3-amine** | CAS 1396762-12-1 | AKosConsult (R)-**N-Cyclopropylpyrrolidin-3-amine** is a useful research chemical. [1](#) (R)-**N-Cyclopropylpyrrolidin-3-amine** | 1396762-12-1 - Amadis Chemical (R)-**N-Cyclopropylpyrrolidin-3-amine** is a useful research chemical. [2](#) **N-Cyclopropylpyrrolidin-3-amine** | CAS 1396762-12-1 | Biosynth **N-Cyclopropylpyrrolidin-3-amine** is a useful research chemical. [1](#) (R)-**N-Cyclopropylpyrrolidin-3-amine** | 1396762-12-1 - Acadechem (R)-**N-Cyclopropylpyrrolidin-3-amine** is a useful research chemical. [2](#) (3R)-**N-Cyclopropylpyrrolidin-3-amine** | CAS 1396762-12-1 - Oakwood ... (3R)-**N-Cyclopropylpyrrolidin-3-amine** is a useful research chemical. [1](#) (R)-**N-Cyclopropylpyrrolidin-3-amine** | CAS 1396762-12-1 - Avanti ... (R)-**N-Cyclopropylpyrrolidin-3-amine** is a useful research chemical. [1](#) (R)-**N-Cyclopropylpyrrolidin-3-amine** | 1396762-12-1 - Ark Pharm (R)-**N-Cyclopropylpyrrolidin-3-amine** is a useful research chemical. [2](#) (R)-**N-Cyclopropylpyrrolidin-3-amine** | CAS 1396762-12-1 - Apollo ... (R)-**N-Cyclopropylpyrrolidin-3-amine** is a useful research chemical. [1](#) (R)-**N-Cyclopropylpyrrolidin-3-amine** | 1396762-12-1 - Accel Pharmtech (R)-**N-Cyclopropylpyrrolidin-3-amine** is a useful research chemical. [2](#) (R)-**N-Cyclopropylpyrrolidin-3-amine** | 1396762-12-1 - AK Scientific (R)-**N-Cyclopropylpyrrolidin-3-amine** is a useful research chemical. [2](#) (R)-**N-Cyclopropylpyrrolidin-3-amine** | 1396762-12-1 - ABCR (R)-**N-Cyclopropylpyrrolidin-3-amine** is a useful research chemical. [2](#) (R)-**N-**

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INVALID-LINK-- Technical Guide: Potential Biological Targets of **N-Cyclopropylpyrrolidin-3-amine****

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Cyclopropylpyrrolidin-3-amine and its derivatives are emerging as critical components in the development of novel therapeutics, particularly in the realm of neurodegenerative diseases.

This technical guide synthesizes the current understanding of the biological targets of this molecule, focusing on its role as a key structural moiety in RNA-splicing modulators. We provide a comprehensive overview of its mechanism of action, supported by available data, detailed experimental protocols, and visual representations of the relevant biological pathways and experimental workflows.

Introduction

N-Cyclopropylpyrrolidin-3-amine is a pyrrolidine derivative that has garnered significant interest in medicinal chemistry. [7.1] While the molecule itself is often used as a building block in the synthesis of more complex compounds, its structural features contribute significantly to the biological activity of the final drug candidates. This guide will focus on the biological targets of compounds that incorporate the **N-Cyclopropylpyrrolidin-3-amine** scaffold.

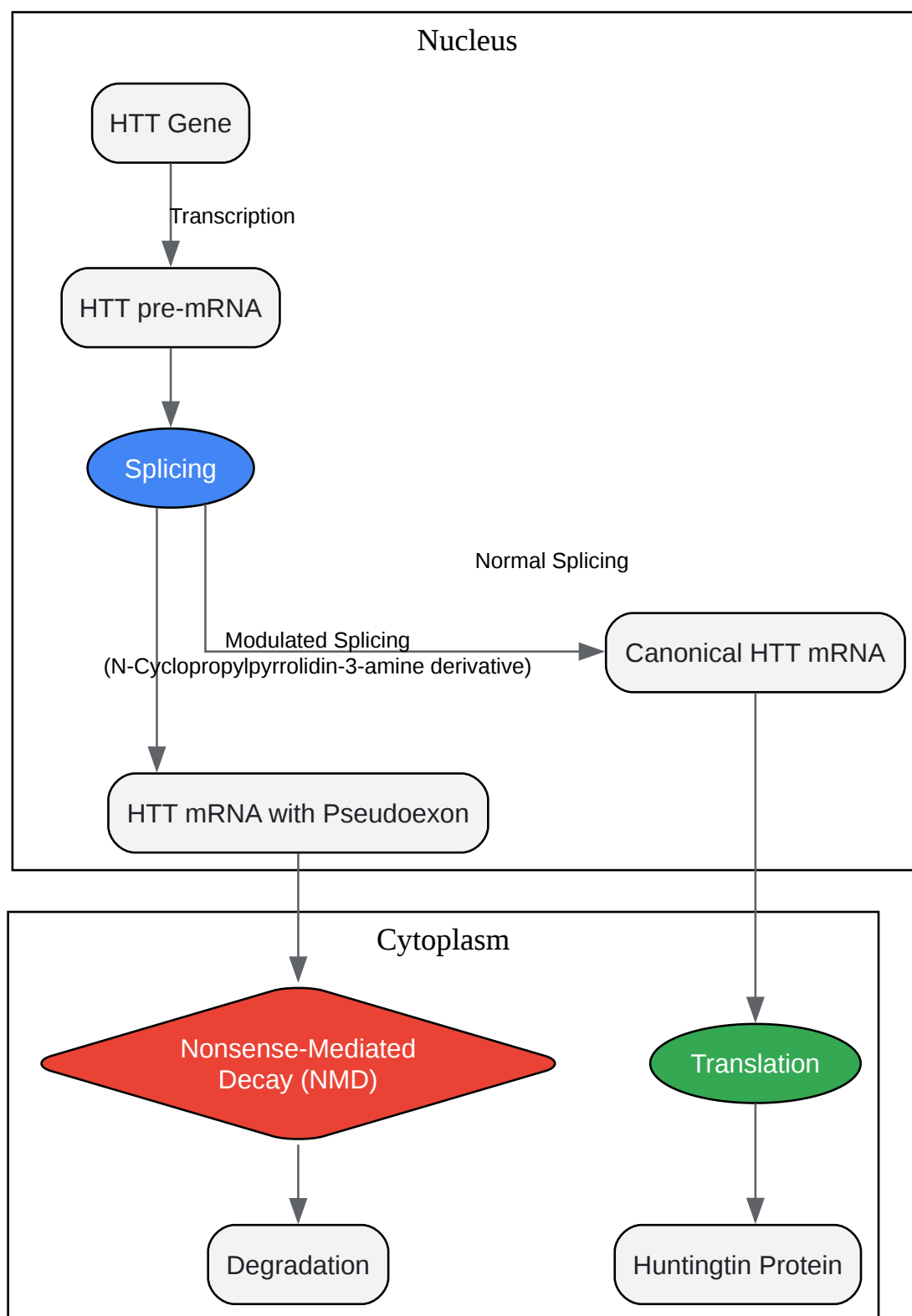
Primary Biological Target: Pre-mRNA Splicing

Current research strongly indicates that derivatives of **N-Cyclopropylpyrrolidin-3-amine** are potent modulators of pre-messenger RNA (pre-mRNA) splicing. Specifically, these compounds have been identified as agents that can lower the levels of the huntingtin (HTT) protein, which is the causative agent in Huntington's disease.

Mechanism of Action: Modulation of HTT Pre-mRNA Splicing

The primary mechanism of action for these compounds involves the modulation of the splicing of the HTT pre-mRNA. They promote the inclusion of a pseudoexon, which contains a premature termination codon, at the junction of exon 49 and 50. This aberrant splicing event leads to the production of a non-functional mRNA transcript.

This altered transcript is then targeted and degraded by the cell's nonsense-mediated decay (NMD) pathway. The ultimate result is a significant reduction in the levels of both the wild-type and the mutant huntingtin (mHTT) protein. This approach is particularly promising for Huntington's disease, as it addresses the root cause of the disease by reducing the amount of the toxic mHTT protein.



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Caption: Mechanism of HTT protein reduction by **N-Cyclopropylpyrrolidin-3-amine** derivatives.

Quantitative Data

While specific binding affinity data (e.g., K_i , IC_{50}) for **N-Cyclopropylpyrrolidin-3-amine** itself is not readily available in the public domain, the potency of its derivatives as HTT-splicing modulators has been evaluated. For instance, a highly optimized pyrazinamide derivative incorporating this scaffold has demonstrated significant HTT lowering in both human Huntington's disease stem cells and in mouse models of the disease.

Compound Class	Target	Effect	Model System	Reference
Pyrazinamide derivative containing N-Cyclopropylpyrrolidin-3-amine	HTT pre-mRNA	Reduction of HTT protein	Human HD stem cells, BACHD mouse model	

Experimental Protocols

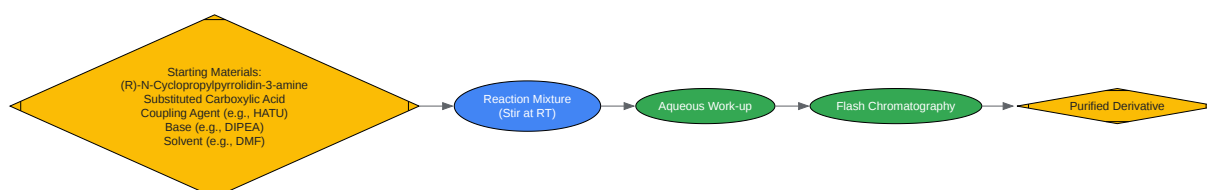
The identification and characterization of these RNA-splicing modulators involve a series of sophisticated experimental procedures.

Synthesis of N-Cyclopropylpyrrolidin-3-amine Derivatives

A general procedure for the synthesis of related compounds involves the reaction of (R)-**N-Cyclopropylpyrrolidin-3-amine** dihydrochloride with a suitable carboxylic acid or acid chloride.

Example Protocol: (R)-**N-Cyclopropylpyrrolidin-3-amine** dihydrochloride (500 mg), prepared by treating tert-Butyl (R)-3-(cyclopropylamino)pyrrolidine-1-carboxylate with 4N HCl in dioxane, is reacted with a substituted pyrazinamide or a similar heterocyclic carboxylic acid in the presence of a coupling agent (e.g., HATU) and a base (e.g., DIPEA) in a suitable solvent like

DMF. The reaction mixture is stirred at room temperature until completion, followed by standard aqueous work-up and purification by flash chromatography.



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References

- 1. vertexaisearch.cloud.google.com [vertexaisearch.cloud.google.com]
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